

3,5-Bis(methylsulfonyl)aniline: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 3,5-Bis(methylsulfonyl)aniline

Cat. No.: B189065

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling protocols for **3,5-Bis(methylsulfonyl)aniline**. The information is intended to support laboratory personnel in minimizing risks and ensuring a safe working environment.

Hazard Identification and Classification

3,5-Bis(methylsulfonyl)aniline is classified as an irritant.^[1] It is crucial to understand its potential hazards to implement appropriate safety measures.

Table 1: GHS Hazard Classification

Classification	Hazard Statement	Signal Word	Pictogram
Skin Irritation	H315: Causes skin irritation. [2]	Warning	GHS07
Eye Irritation	H319: Causes serious eye irritation. [2]	Warning	GHS07
Specific target organ toxicity — single exposure (Respiratory tract irritation)	H335: May cause respiratory irritation. [2]	Warning	GHS07
Acute toxicity, oral	H302: Harmful if swallowed. [2]	Warning	GHS07

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is fundamental to its safe handling and storage.

Table 2: Physical and Chemical Properties of **3,5-Bis(methylsulfonyl)aniline**

Property	Value
CAS Number	51859-12-2
Molecular Formula	C ₈ H ₁₁ NO ₄ S ₂
Molecular Weight	249.31 g/mol
Appearance	White to Almost white powder to crystal
Melting Point	202-208°C[1]
Boiling Point	Data not available
Density	1.478±0.06 g/cm ³ (Predicted)[3]
Vapor Pressure	Data not available
Solubility	Slightly soluble in Chloroform and Methanol.[3]
Flash Point	Data not available

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Table 3: First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[4]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[4]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately.[5]

Handling and Storage

Proper handling and storage procedures are essential to prevent exposure and maintain the integrity of the chemical.

Handling

- Engineering Controls: Handle in a well-ventilated place, preferably in a chemical fume hood to prevent dispersion of dust.
- Personal Hygiene: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.
- Powder Handling: When working with the powdered form, use an enclosed balance and avoid pouring to minimize dust generation. Transfer the powder in small scoops.[6]

Storage

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[4]
- Incompatibilities: Keep away from strong oxidizing agents.[5]
- Temperature: Storage under inert gas (nitrogen or Argon) at 2-8°C is recommended.[3]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **3,5-Bis(methylsulfonyl)aniline**.

Table 4: Recommended Personal Protective Equipment

PPE Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields or a face shield.[4]
Skin Protection	Wear chemical-resistant gloves (e.g., neoprene, butyl rubber) and a lab coat. For extensive handling, impervious clothing may be necessary.[4]
Respiratory Protection	If engineering controls are insufficient or during spill cleanup, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates.[4]

Accidental Release Measures

A clear and practiced spill response plan is crucial for mitigating the risks of an accidental release.

Small Spills (Solid)

- Restrict Access: Cordon off the area to prevent the spread of the material.
- Wear PPE: Don appropriate PPE, including respiratory protection.

- Containment: Gently cover the spill with an inert absorbent material (e.g., vermiculite, sand) to avoid creating dust.[\[7\]](#)
- Cleanup: Carefully scoop the absorbed material into a labeled, sealable waste container.[\[7\]](#)
- Decontamination: Clean the spill area with a suitable solvent, followed by soap and water.
- Waste Disposal: Dispose of the waste as hazardous chemical waste according to institutional and local regulations.

Large Spills

- Evacuate: Immediately evacuate the area.
- Alert: Notify your supervisor and the institution's environmental health and safety (EHS) department.
- Ventilate: If safe to do so, increase ventilation in the area.
- Professional Cleanup: Do not attempt to clean up a large spill without proper training and equipment. Await the arrival of the emergency response team.

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[4\]](#)
- Unsuitable Extinguishing Media: Do not use a direct water jet, as it may spread the material.
- Specific Hazards: Thermal decomposition may produce toxic gases, including carbon oxides, nitrogen oxides (NO_x), and sulfur oxides.[\[8\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[4\]](#)

Stability and Reactivity

- Reactivity: No specific reactivity data is available.
- Chemical Stability: Stable under recommended storage conditions.[\[5\]](#)

- Conditions to Avoid: Avoid dust formation and exposure to incompatible materials.
- Incompatible Materials: Strong oxidizing agents.[\[5\]](#)
- Hazardous Decomposition Products: Under fire conditions, may produce carbon oxides, nitrogen oxides, and sulfur oxides.[\[8\]](#)

Toxicological Information

Detailed toxicological data for **3,5-Bis(methylsulfonyl)aniline** is limited. However, based on its classification and the toxicology of related aniline compounds, it should be handled as a hazardous substance. Aniline itself is toxic by inhalation, ingestion, and skin absorption and is a suspected carcinogen.[\[9\]](#)

Experimental Protocols

Protocol 1: Weighing and Preparing Solutions of 3,5-Bis(methylsulfonyl)aniline

- Preparation: Designate a specific work area in a chemical fume hood. Cover the work surface with absorbent, disposable bench paper.
- PPE: Don a lab coat, safety goggles, and appropriate chemical-resistant gloves.
- Weighing: Use an enclosed or ventilated balance. Use a weigh boat or paper to avoid direct contact with the balance pan. Transfer the powder in small increments to prevent aerosolization.
- Solution Preparation: Slowly add the weighed powder to the solvent in a suitable container within the fume hood. Cap the container and mix gently.
- Cleanup: Decontaminate the weigh boat and any utensils used. Dispose of contaminated bench paper and gloves in the designated solid hazardous waste container.
- Decontamination: Wipe down the work surface and balance with an appropriate solvent and then with soap and water.

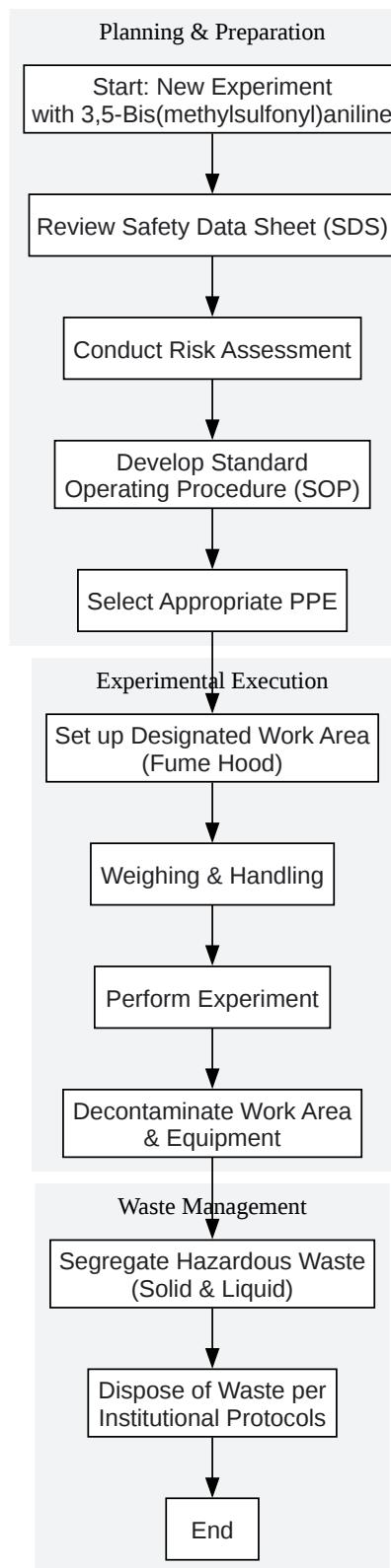
Protocol 2: Decontamination of Glassware

- Initial Rinse: In a chemical fume hood, rinse the contaminated glassware with a small amount of a suitable solvent (e.g., acetone, ethanol) to remove the bulk of the residue. Collect this rinse solvent as hazardous liquid waste.
- Soaking: Immerse the glassware in a cleaning solution (e.g., a laboratory-grade detergent solution).
- Washing: Thoroughly wash the glassware with soap and water.
- Final Rinse: Rinse with deionized water.
- Drying: Allow the glassware to air dry or place it in a drying oven.

Protocol 3: Hazardous Waste Disposal

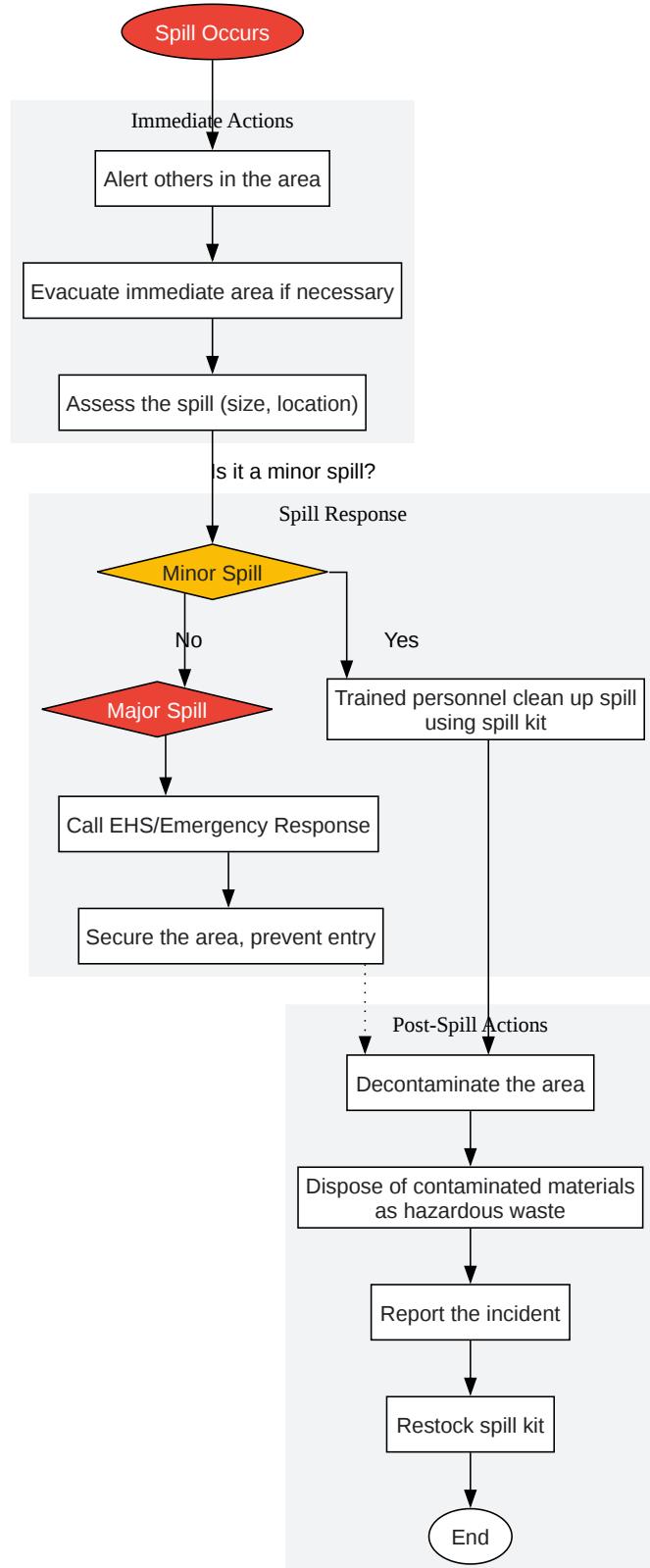
- Solid Waste: All solid waste contaminated with **3,5-Bis(methylsulfonyl)aniline** (e.g., gloves, weigh paper, absorbent materials from spills) must be collected in a clearly labeled, sealed, and puncture-resistant hazardous waste container.
- Liquid Waste: All liquid waste containing this compound must be collected in a clearly labeled, sealed, and chemically compatible hazardous waste container. Do not mix with incompatible waste streams.
- Disposal: Follow all institutional, local, and national regulations for the disposal of hazardous chemical waste. Contact your institution's EHS department for specific procedures.

Visualizations



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Caption: Risk assessment and handling workflow for **3,5-Bis(methylsulfonyl)aniline**.

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Caption: Emergency response workflow for a chemical spill.

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